

# Technical Support Center: Addressing the Anisotropy of ASTM F1839 Foam in Experiments

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## Compound of Interest

Compound Name: F1839-I

Cat. No.: B15567329

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing the anisotropic nature of ASTM F1839 foam during their experiments. Understanding and accounting for this property is critical for obtaining accurate and repeatable results.

## Frequently Asked Questions (FAQs)

Q1: What is ASTM F1839 foam and why is it used in orthopedic device testing?

ASTM F1839 is a standard specification for rigid, closed-cell polyurethane foam used as a standardized testing medium for orthopedic devices and instruments.<sup>[1][2][3]</sup> It is designed to mimic the mechanical properties of human cancellous (spongy) bone, providing a consistent and reproducible material for evaluating the performance of devices like bone screws, plates, and other implants.<sup>[4][5]</sup>

Q2: What does it mean that ASTM F1839 foam is "anisotropic"?

Anisotropy means that the foam's mechanical properties are directionally dependent. This is a result of the manufacturing process, where the foam expands and rises, causing the cellular structure to elongate in the direction of the foam rise. Consequently, the foam will exhibit different strength and stiffness when tested parallel versus perpendicular to this "rise direction."

Q3: Why is it important to consider the anisotropy of the foam in my experiments?

Failing to account for the anisotropic nature of ASTM F1839 foam can lead to significant variability and inaccuracy in your experimental results. The orientation of the foam relative to the applied load will directly influence measurements of compressive strength, compressive modulus, shear strength, and other mechanical properties. For repeatable and comparable results, it is crucial to consistently orient the foam according to the specific test being performed.

Q4: How do I identify the "rise direction" of the foam block?

The foam rise direction should be indicated by the manufacturer on the foam block or in the accompanying documentation. Visually, you may be able to observe a slight elongation of the pores in the rise direction. If you are unsure, it is best to contact the foam supplier for clarification.

## Troubleshooting Guide: Inconsistent Experimental Results

Inconsistent or unexpected results when testing with ASTM F1839 foam can often be attributed to its anisotropic properties. This guide provides a step-by-step approach to troubleshoot these issues.

**Problem: High variability in compressive strength and modulus measurements.**

Potential Cause	Troubleshooting Step	Expected Outcome
Incorrect Specimen Orientation	Verify that the compressive load is being applied parallel to the foam's rise direction as specified in ASTM F1839.	Consistent compressive strength and modulus values that align with the manufacturer's specifications for the given foam grade.
Inconsistent Specimen Preparation	Ensure all specimens are cut to the specified dimensions with clean, parallel surfaces. Irregular surfaces can lead to stress concentrations.	Reduced scatter in the data.
Testing Machine Compliance	Use a stiff testing machine and ensure that the load platens are parallel.	More accurate modulus measurements.

## **Problem: Inconsistent shear strength and modulus data.**

Potential Cause	Troubleshooting Step	Expected Outcome
Incorrect Specimen Orientation	For shear testing according to ASTM C273 (as referenced by ASTM F1839), the thickness of the specimen should be parallel to the foam rise direction.	Shear properties will be more consistent and in line with expected values.
Adhesive Failure	Ensure a strong and uniform bond between the foam specimen and the loading fixtures. Adhesive failure will result in artificially low shear strength readings.	Failure occurs within the foam itself (cohesive failure), not at the adhesive interface.
Misalignment of Loading Fixtures	Check that the shear loading fixtures are perfectly aligned to apply a pure shear force.	Reduced data scatter and more accurate shear modulus determination.

## Data Presentation: Mechanical Properties of ASTM F1839 Foam

The following tables summarize the typical mechanical properties of various grades of solid rigid polyurethane foam conforming to ASTM F1839-08. These values are based on testing in the standard orientations as specified by the ASTM standard.

Table 1: Compressive and Tensile Properties of ASTM F1839 Foam

Grade	Density (pcf)	Compressive Strength (MPa)	Compressive Modulus (MPa)	Tensile Strength (MPa)	Tensile Modulus (MPa)
5	5	0.6	16	1.0	32
8	8	1.5	38	1.3	56
10	10	2.2	58	2.1	86
12	12	3.2	81	2.5	112
15	15	4.9	123	3.7	173
17	17	6.2	155	4.6	205
20	20	8.4	210	5.6	284
25	25	13	317	8.8	399
30	30	18	445	12	592
35	35	24	592	16	713
40	40	31	759	19	1000
50	50	48	1148	27	1469

Data sourced from Sawbones, a manufacturer of ASTM F1839 compliant foam.

Table 2: Shear Properties of ASTM F1839 Foam

Grade	Density (pcf)	Shear Strength (MPa)	Shear Modulus (MPa)
5	5	0.59	7.1
8	8	1.2	14
10	10	1.6	19
12	12	2.1	24
15	15	2.8	33
17	17	3.4	39
20	20	4.3	49
25	25	5.9	68
30	30	7.6	87
35	35	9.4	108
40	40	11	130
50	50	16	178

Data sourced from  
Sawbones, a  
manufacturer of ASTM  
F1839 compliant  
foam.

## Experimental Protocols

### Protocol 1: Compressive Strength and Modulus Testing

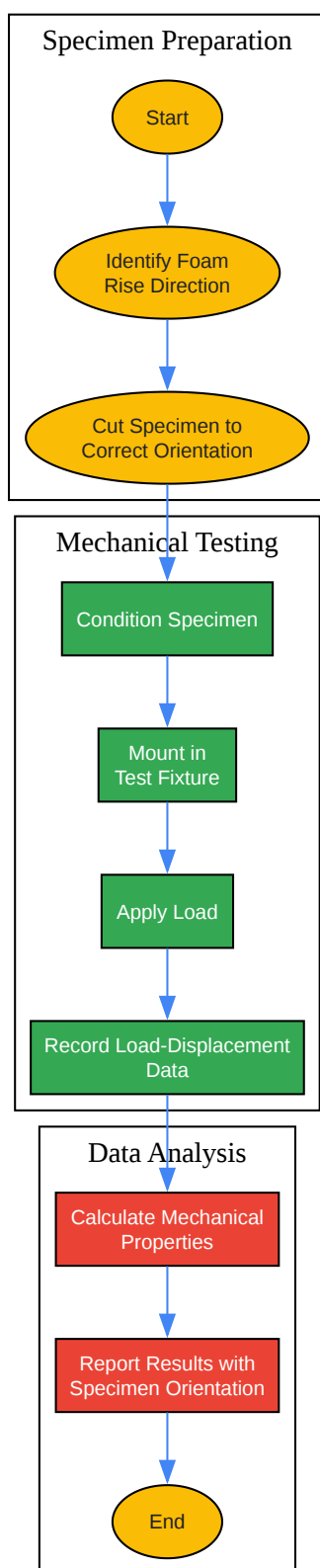
- **Specimen Preparation:** Cut cubical or cylindrical specimens from the ASTM F1839 foam block. The height of the specimen should be parallel to the foam rise direction. Ensure the loading surfaces are flat, parallel, and perpendicular to the sides.
- **Conditioning:** Condition the specimens at a controlled temperature and humidity as specified in the relevant testing standard (e.g., ASTM D1621).

- **Test Setup:** Place the specimen on the lower platen of a universal testing machine. Ensure the specimen is centered.
- **Loading:** Apply a compressive load at a constant rate of crosshead displacement until failure.
- **Data Acquisition:** Record the load and displacement data throughout the test.
- **Calculations:**
  - Calculate the compressive strength as the maximum stress sustained by the specimen.
  - Determine the compressive modulus from the initial linear portion of the stress-strain curve.

## Protocol 2: Shear Strength and Modulus Testing

- **Specimen Preparation:** Prepare specimens with dimensions as specified in ASTM C273. The thickness of the specimen should be parallel to the foam rise direction.
- **Bonding:** Bond the specimen to the loading plates of the shear test fixture using a suitable adhesive. Ensure the adhesive has fully cured before testing.
- **Test Setup:** Mount the test fixture in a universal testing machine.
- **Loading:** Apply a shear load at a constant rate of crosshead displacement.
- **Data Acquisition:** Record the load and displacement data.
- **Calculations:**
  - Calculate the shear strength from the maximum shear load.
  - Determine the shear modulus from the slope of the shear stress versus shear strain curve in the initial linear region.

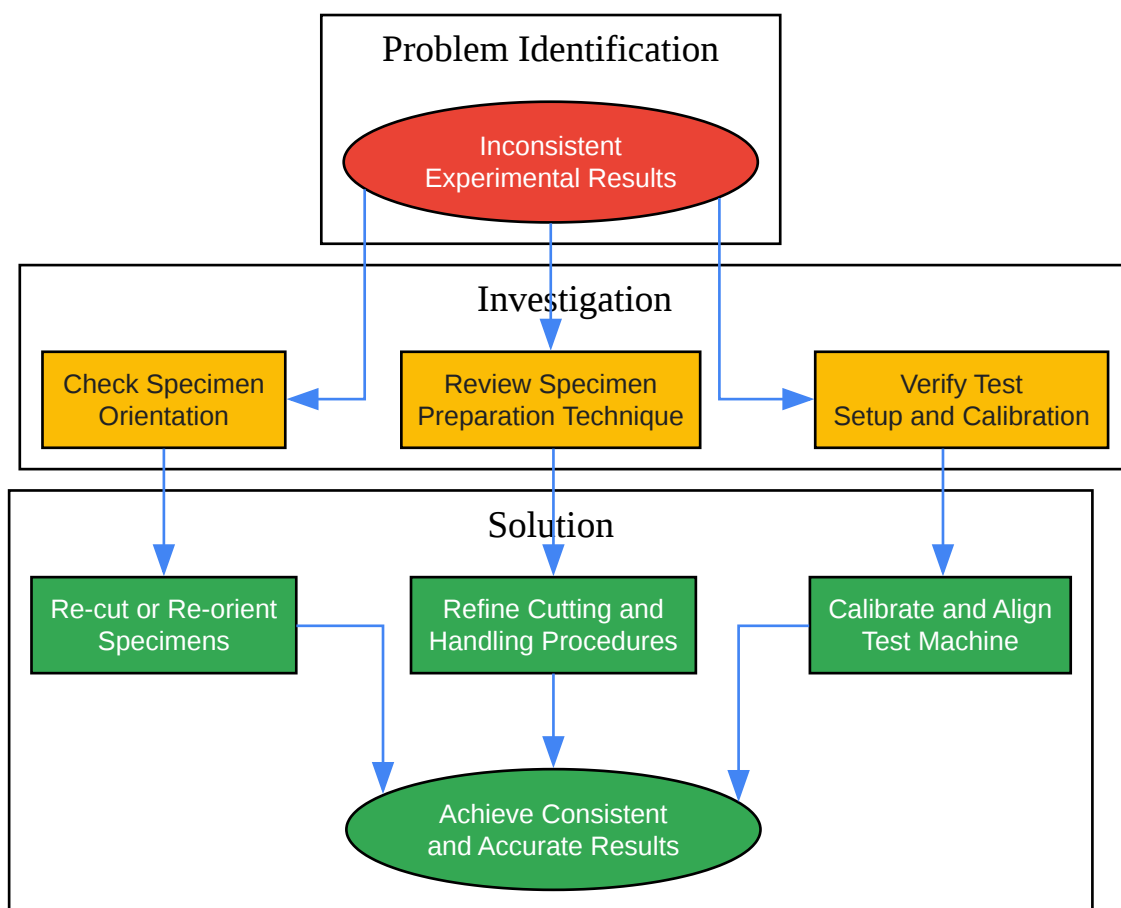
## Mandatory Visualization



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Caption: Workflow for mechanical testing of ASTM F1839 foam.





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Caption: Troubleshooting logic for anisotropy-related issues.

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## References

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